

# AZD1981: A Systematic Review of Clinical Trial Outcomes and Comparison with Alternative Therapies

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## Compound of Interest

Compound Name: AZD1981

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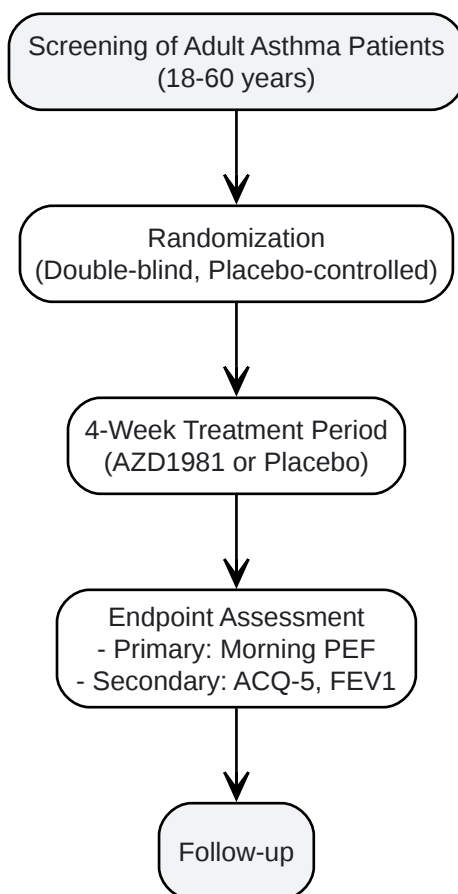
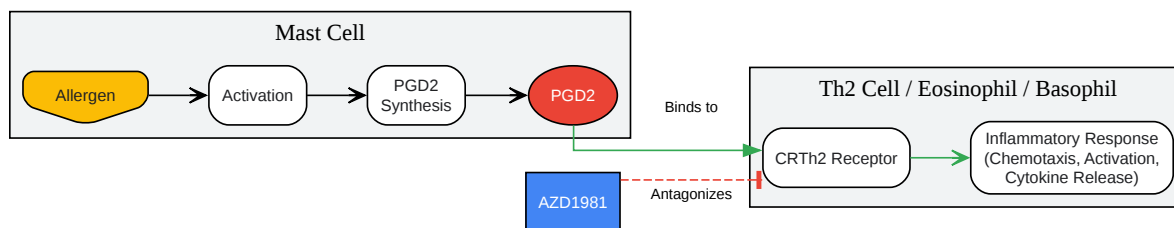
For Researchers, Scientists, and Drug Development Professionals

This guide provides a systematic review of the clinical trial outcomes for **AZD1981**, a selective antagonist of the chemoattractant receptor-homologous molecule expressed on T helper type 2 (Th2) cells (CRTh2). The performance of **AZD1981** is compared with established alternative therapies for asthma, chronic obstructive pulmonary disease (COPD), and chronic rhinosinusitis with nasal polyps (CRSwNP), supported by experimental data from key clinical trials.

## Mechanism of Action

**AZD1981** is an orally administered small molecule that acts as a potent and selective antagonist of the CRTh2 receptor.<sup>[1]</sup> This receptor is preferentially expressed on Th2 lymphocytes, eosinophils, and basophils, key effector cells in type 2 inflammatory responses. The binding of prostaglandin D2 (PGD2), primarily released from activated mast cells, to the CRTh2 receptor triggers a cascade of pro-inflammatory events, including cell chemotaxis, activation, and cytokine release. By blocking this interaction, **AZD1981** aims to attenuate the underlying inflammatory processes in allergic diseases.<sup>[2]</sup>

Below is a diagram illustrating the signaling pathway targeted by **AZD1981**.



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## References

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- 2. Two Phase II randomized trials on the CRTh2 antagonist AZD1981 in adults with asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
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